HPLC-MS/MS method for quantification of Dinoprost in plasma

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Compound of Interest

Compound Name:	*Dinoprost*
CAS No.:	*23518-25-4*
Cat. No.:	*B7819302*

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Application Note: High-Sensitivity Quantification of **Dinoprost** (Prostaglandin F2

) in Plasma via UHPLC-MS/MS

Executive Summary

This protocol details a validated, high-sensitivity method for the quantification of **Dinoprost** (PGF2

) in human plasma using Ultra-High Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UHPLC-MS/MS).

Why this method matters: **Dinoprost** analysis is complicated by two factors:

- Isomeric Interference: The presence of 8-iso-PGF2

  (an oxidative stress marker) which shares the same mass and fragmentation pattern.
- Ex Vivo Artifacts: Platelet activation during blood collection can artificially elevate PGF2

  levels via COX-1 pathway activation.

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This guide addresses these challenges through a specialized sample stabilization protocol and a chromatographic strategy designed to resolve critical isomers.

Part 1: Critical Pre-Analytical Considerations

The "Artificial Spike" Phenomenon Standard plasma collection is insufficient for **Dinoprost**. Upon venipuncture, platelet activation releases arachidonic acid, which cyclooxygenases (COX) rapidly convert to prostaglandins. Without inhibition, PGF2

levels can increase by 10-100 fold ex vivo, rendering the data useless.

Mandatory Stabilization Protocol:

- COX Inhibition: Blood must be drawn into tubes containing Indomethacin (10 µM final concentration) or Aspirin to block enzymatic generation.
- Antioxidant Addition: BHT (Butylated hydroxytoluene) should be added to prevent non-enzymatic peroxidation (isoprostane formation).
- Temperature: Immediate centrifugation at 4°C is required.

Part 2: Method Development Strategy

Chromatographic Resolution of Isomers

PGF2

and 8-iso-PGF2

are diastereomers. On standard C18 columns, they often co-elute.

- Solution: Use of a high-strength silica (HSS) T3 column or a PFP (Pentafluorophenyl) phase. This protocol utilizes a C18 Core-Shell column with a shallow gradient, which provides baseline resolution where 8-iso-PGF2

  typically elutes before **Dinoprost**.

Ionization & Detection

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Dinoprost contains a carboxylic acid moiety, making Negative Electrospray Ionization (ESI-) the mode of choice.

- Precursor: $[M-H]^-$ at m/z 353.2.
- Product: The cleavage of the cyclopentane ring yields the characteristic fragment at m/z 193.1.

Part 3: Experimental Protocol

A. Chemicals & Reagents

- Target Analyte: **Dinoprost** (PGF2

) Standard.
- Internal Standard (IS): PGF2

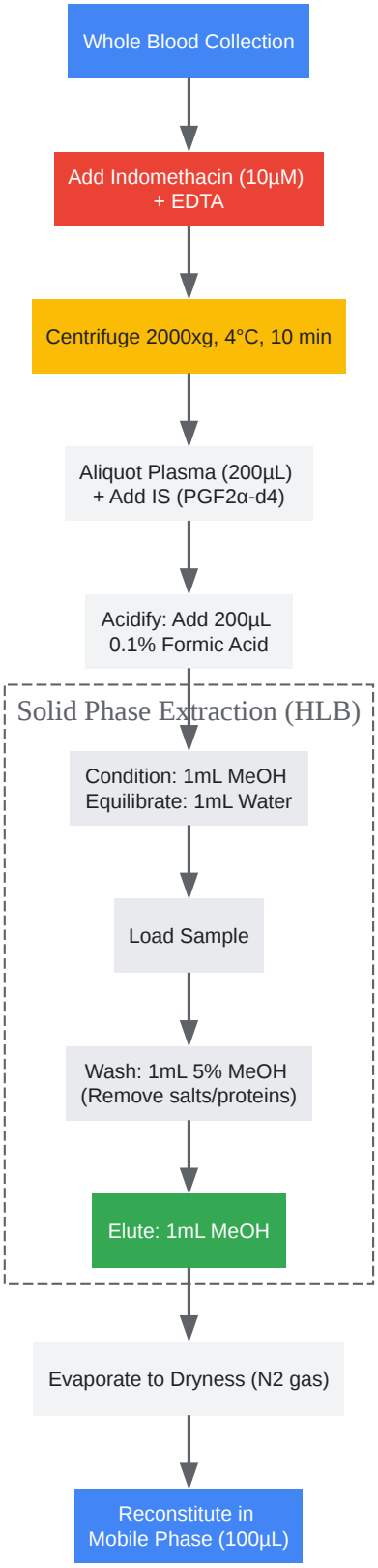
  -d4 or d9 (Deuterated standards are essential to correct for matrix effects and ionization suppression).
- Solvents: LC-MS grade Acetonitrile (ACN), Methanol (MeOH), Water, Formic Acid (FA).
- Stabilizer: Indomethacin (Sigma-Aldrich).

B. Sample Preparation (Solid Phase Extraction)

Liquid-Liquid Extraction (LLE) is possible but often yields lower recovery for polar prostaglandins. We utilize HLB (Hydrophilic-Lipophilic Balanced) Solid Phase Extraction for superior cleanliness.

Workflow Visualization:

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Caption: Figure 1.[1][2] Optimized Sample Preparation Workflow ensuring analyte stability and matrix cleanup.

C. UHPLC Conditions

- System: Agilent 1290 Infinity II or Waters ACQUITY UPLC.
- Column: Phenomenex Kinetex C18 (100 x 2.1 mm, 1.7 µm) or Waters BEH C18.
- Column Temp: 40°C.
- Flow Rate: 0.3 mL/min.
- Injection Vol: 10 µL.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile (100%).

Gradient Table:

Time (min)	% Mobile Phase B	Event
0.0	**25**	**Initial Hold**
1.0	25	Isocratic loading
6.0	45	Isomer Separation Zone
6.1	95	Wash
8.0	95	Wash Hold
8.1	25	Re-equilibration

| 10.0 | 25 | End of Run |

Note: The shallow gradient from 1.0 to 6.0 min is critical to separate 8-iso-PGF2

(RT ~3.8 min) from **Dinoprost** (RT ~4.2 min).

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D. MS/MS Parameters

- Instrument: Sciex Triple Quad 6500+ or Thermo Altis.
- Source: ESI Negative Mode.
- Spray Voltage: -4500 V.
- Source Temp: 500°C.

MRM Transitions:

Analyte	Precursor (m/z)	Product (m/z)	Dwell (ms)	CE (V)	Role
Dinoprost	**353.2**	**193.1**	**50**	**-30**	**Quantifier**
Dinoprost	353.2	309.2	50	-22	Qualifier 1
Dinoprost	353.2	291.2	50	-24	Qualifier 2

| PGF2

-d4 | 357.2 | 197.1 | 50 | -30 | Internal Std |

Part 4: Method Validation & Performance

1. Linearity & Sensitivity

- Range: 10 pg/mL to 5000 pg/mL.
- LLOQ: 10 pg/mL (S/N > 10).
- Curve Fit: Linear regression, $1/x^2$ weighting.

2. Specificity (Isomer Check) You must inject a neat standard of 8-iso-PGF2

during validation to confirm its retention time relative to **Dinoprost**. If they overlap, the gradient slope between minute 1 and 6 must be flattened further.

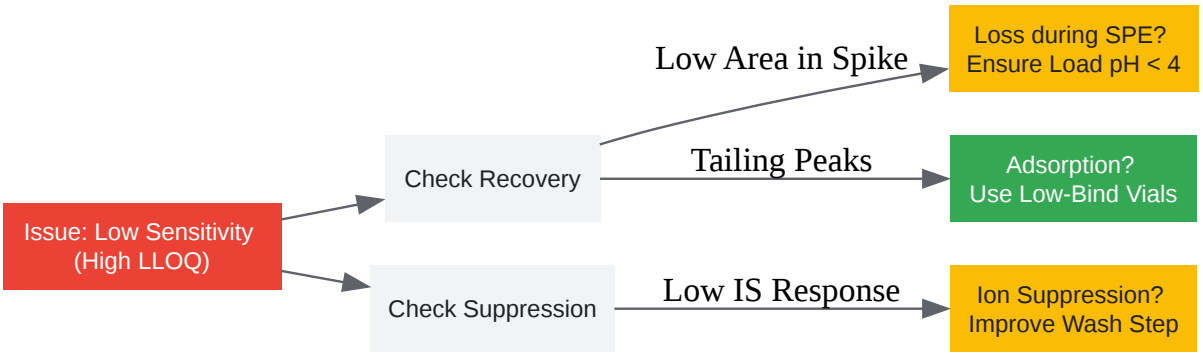
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3. Matrix Effect Calculate the Matrix Factor (MF) using the post-extraction spike method.

Acceptance: MF should be between 0.85 and 1.15. If suppression is high (< 0.8), consider switching to a PFP column or adding an extra wash step (5% ACN) in SPE.

Part 5: Troubleshooting & Optimization

Decision Logic for Low Sensitivity:



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Caption: Figure 2. Troubleshooting logic for sensitivity issues in prostaglandin analysis.

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